

Spectroscopic Unveiling of 2-Chloroethyl Isothiocyanate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Chloroethyl isothiocyanate

CAS No.: 6099-88-3

Cat. No.: B147796

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This guide provides an in-depth technical analysis of the spectroscopic signature of **2-Chloroethyl isothiocyanate** (CAS 6099-88-3), a key reagent in synthetic chemistry.^{[1][2]} For professionals in drug development and scientific research, a comprehensive understanding of a molecule's spectroscopic data is paramount for identity confirmation, purity assessment, and mechanistic studies. This document moves beyond a simple recitation of data, offering insights into the causal relationships between molecular structure and spectral features, grounded in fundamental principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS).

Introduction: The Molecular Blueprint

2-Chloroethyl isothiocyanate, with the chemical formula C_3H_4ClNS , possesses a unique combination of functional groups: a reactive isothiocyanate moiety and a chlorinated alkyl chain.^{[1][2]} This structure dictates its reactivity and, consequently, its spectral characteristics. The correct interpretation of its NMR, IR, and MS data is a critical, self-validating step in any experimental workflow involving this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy provides the most detailed insight into the molecular framework of **2-Chloroethyl isothiocyanate** by mapping the chemical environments of its hydrogen (^1H) and carbon (^{13}C) nuclei.

^1H NMR Spectroscopy

Theoretical Underpinnings: The ^1H NMR spectrum reveals the number of distinct proton environments, their electronic surroundings (chemical shift), the number of neighboring protons (multiplicity), and the through-bond distance between them (coupling constant). In **2-Chloroethyl isothiocyanate**, the two methylene groups ($-\text{CH}_2-$) are chemically distinct due to their proximity to different electron-withdrawing groups (chlorine and isothiocyanate), leading to a predictable splitting pattern.

Experimental Protocol: A Self-Validating Approach

A robust protocol for acquiring the ^1H NMR spectrum of **2-Chloroethyl isothiocyanate** is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. The choice of solvent is critical; CDCl_3 is often preferred for its ability to dissolve a wide range of organic compounds and its single residual peak at ~ 7.26 ppm, which serves as an internal reference.
- **Instrument Setup:** Utilize a 400 MHz (or higher) NMR spectrometer. Higher field strengths improve signal dispersion and simplify the interpretation of complex spectra.
- **Acquisition Parameters:**
 - **Pulse Sequence:** A standard single-pulse sequence is sufficient.
 - **Number of Scans:** 16 to 32 scans are typically adequate to achieve a good signal-to-noise ratio.

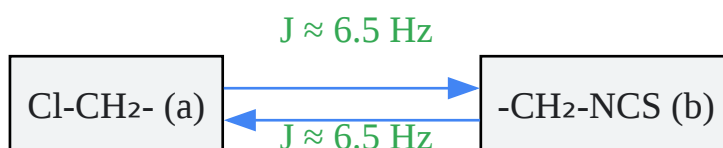
- Relaxation Delay: A delay of 1-2 seconds between scans ensures full relaxation of the protons, leading to accurate integration.
- Data Processing: Process the raw data (Free Induction Decay - FID) with a Fourier transform. Phase and baseline correct the resulting spectrum. Calibrate the chemical shift scale to the residual solvent peak (CHCl_3 at 7.26 ppm).

Predicted Data and Interpretation

While experimental data is the gold standard, high-quality predicted spectra provide a reliable framework for analysis.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
$\text{Cl-CH}_2\text{-}$	~3.75	Triplet	~6.5
$\text{-CH}_2\text{-NCS}$	~3.85	Triplet	~6.5

- Interpretation: The spectrum is expected to show two triplets of equal integration. The protons on the carbon adjacent to the chlorine atom (Cl-CH_2) are deshielded by the electronegative chlorine, appearing at a downfield chemical shift. Similarly, the protons on the carbon adjacent to the isothiocyanate group ($\text{-CH}_2\text{-NCS}$) are also deshielded. The triplet multiplicity arises from the coupling of each methylene group to the two protons of the adjacent methylene group (n+1 rule, where n=2). The similar coupling constants for both triplets confirm their adjacent positions in the molecule.



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Caption: ^1H - ^1H spin-spin coupling in **2-Chloroethyl isothiocyanate**.

^{13}C NMR Spectroscopy

Theoretical Underpinnings: The ^{13}C NMR spectrum provides information on the number of non-equivalent carbon atoms and their chemical environments. Due to the low natural abundance of ^{13}C , spectra are typically acquired with proton decoupling, resulting in a spectrum of singlets.

Experimental Protocol:

The sample preparation and instrument setup are similar to that for ^1H NMR. Key differences in the acquisition parameters include:

- **Pulse Sequence:** A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum and enhance the signal-to-noise ratio.
- **Number of Scans:** A larger number of scans (e.g., 256 or more) is required due to the lower sensitivity of the ^{13}C nucleus.

Predicted Data and Interpretation

Carbon Assignment	Predicted Chemical Shift (ppm)
Cl-CH ₂ -	~43
-CH ₂ -NCS	~48
-NCS	~130

- **Interpretation:** Three distinct signals are expected. The carbon attached to the chlorine atom (Cl-CH₂) will be the most upfield of the alkyl carbons. The carbon adjacent to the nitrogen of the isothiocyanate group (-CH₂-NCS) will be slightly further downfield. The isothiocyanate carbon (-NCS) will appear significantly downfield, typically in the 120-140 ppm range. It is crucial to note that the isothiocyanate carbon signal is often broad and of low intensity due to quadrupolar relaxation effects of the adjacent nitrogen atom and conformational flexibility, a phenomenon sometimes referred to as "near-silence".

Infrared (IR) Spectroscopy: Identifying Functional Groups

Theoretical Underpinnings: IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrational transitions of its chemical bonds. Specific functional groups have characteristic absorption frequencies, making IR an excellent tool for functional group identification.

Experimental Protocol:

- **Technique:** Attenuated Total Reflectance (ATR) is a common and convenient method for liquid samples. A drop of the neat liquid is placed directly on the ATR crystal.
- **Instrument:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Acquisition:** A background spectrum of the clean ATR crystal is first recorded. The sample spectrum is then acquired, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} . The final spectrum is presented as transmittance or absorbance versus wavenumber (cm^{-1}).

Data and Interpretation

The IR spectrum of **2-Chloroethyl isothiocyanate** is dominated by the strong, characteristic absorption of the isothiocyanate group.

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~2900	C-H stretch (aliphatic)	Medium
2000-2200	-N=C=S asymmetric stretch	Strong, Broad
~1450	CH_2 scissoring	Medium
~700	C-Cl stretch	Strong

- **Interpretation:** The most prominent feature is the intense and broad absorption band in the $2000\text{-}2200\text{ cm}^{-1}$ region, which is the hallmark of the isothiocyanate (-N=C=S) functional group.[3] The C-H stretching of the methylene groups appears around 2900 cm^{-1} . [3] A strong absorption corresponding to the C-Cl stretch is expected in the fingerprint region, around 700 cm^{-1} .

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Theoretical Underpinnings: Electron Ionization Mass Spectrometry (EI-MS) involves bombarding the molecule with high-energy electrons, leading to the formation of a molecular ion ($M^{+•}$) and various fragment ions. The mass-to-charge ratio (m/z) of these ions is measured, providing the molecular weight and valuable structural information from the fragmentation pattern.

Experimental Protocol:

- **Sample Introduction:** The sample is typically introduced into the mass spectrometer via a gas chromatograph (GC-MS) for separation and purification before ionization.
- **Ionization:** Electron ionization (EI) at 70 eV is the standard method.
- **Analysis:** The ions are separated by a mass analyzer (e.g., a quadrupole) and detected. The resulting mass spectrum is a plot of relative abundance versus m/z .

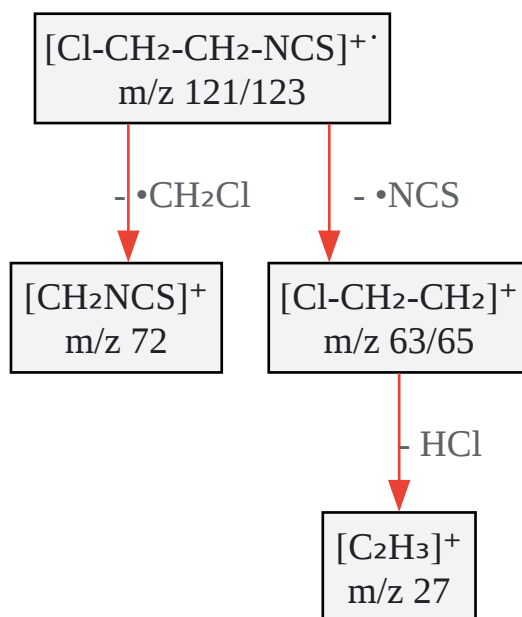
Data and Interpretation

The mass spectrum of **2-Chloroethyl isothiocyanate** will show the molecular ion and characteristic fragment ions. The presence of chlorine is readily identified by the isotopic pattern of chlorine-containing fragments (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio).

m/z	Proposed Fragment Ion	Significance
121/123	$[\text{C}_3\text{H}_4\text{CINS}]^{+•}$	Molecular Ion ($M^{+•}$)
72	$[\text{CH}_2\text{NCS}]^+$	Characteristic fragment of alkyl isothiocyanates
63/65	$[\text{CH}_2\text{Cl}]^+$	Loss of isothiocyanate radical
27	$[\text{C}_2\text{H}_3]^+$	Further fragmentation

- **Interpretation:** The molecular ion peak should be observable at m/z 121 (for the ^{35}Cl isotope) and 123 (for the ^{37}Cl isotope) in a 3:1 ratio. A prominent peak at m/z 72, corresponding to the

$[\text{CH}_2\text{NCS}]^+$ ion, is a characteristic fragmentation for many alkyl isothiocyanates.[4] Other expected fragments include the chloromethyl cation ($[\text{CH}_2\text{Cl}]^+$) at m/z 49 and 51 (this fragment is less commonly observed as a primary fragment) and smaller alkyl fragments.



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Caption: Proposed mass spectrometry fragmentation pathway for **2-Chloroethyl isothiocyanate**.

Conclusion

The spectroscopic data of **2-Chloroethyl isothiocyanate** provides a clear and consistent picture of its molecular structure. The ^1H and ^{13}C NMR spectra define the carbon-hydrogen framework, the IR spectrum confirms the presence of the key isothiocyanate and chloroalkane functional groups, and the mass spectrum verifies the molecular weight and reveals characteristic fragmentation patterns. For the researcher, this integrated spectroscopic approach is an indispensable tool for ensuring the identity and purity of this important synthetic reagent, forming a solid and trustworthy foundation for subsequent research and development activities.

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